

Personal protective equipment for handling Biphenyl-2-sulfonyl chloride

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Compound of Interest

Compound Name: *Biphenyl-2-sulfonyl chloride*

Cat. No.: *B1270869*

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Essential Safety and Handling Guide for Biphenyl-2-sulfonyl chloride

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Biphenyl-2-sulfonyl chloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **Biphenyl-2-sulfonyl chloride**.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₉ ClO ₂ S	[1] [2]
Molecular Weight	252.72 g/mol	[1] [3]
Appearance	Beige or white solid powder	[1] [4]
Purity	≥ 95% (NMR)	[1]
Melting Point	102.2-103.4°C / 114°C	[2] [5]
Storage Temperature	0-8 °C	[1]
Storage Class	11 - Combustible Solids	[3]

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step procedures is mandatory to minimize risk and ensure a safe laboratory environment.

Engineering Controls and Preparation

- Ventilation: Always handle **Biphenyl-2-sulfonyl chloride** in a well-ventilated area.[6] A certified chemical fume hood is required for all operations involving this solid, especially when transferring or weighing.
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[6]
- Material Incompatibility: Keep the chemical away from incompatible materials such as bases, strong oxidizing agents, alcohols, acids, and water/moisture.[5][6] Sulfonyl chlorides should be stored in a desiccator or under nitrogen to prevent degradation by moisture.[7]

Required Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is critical to prevent exposure. The following equipment must be worn at all times when handling **Biphenyl-2-sulfonyl chloride**:

- Eye and Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations.[6] For procedures with a higher risk of splashing, a full-face shield is mandatory.[8][9]
- Skin Protection:
 - Gloves: Wear double-layered, chemical-resistant gloves (e.g., nitrile).[8][9] Change gloves every 30-60 minutes or immediately if they become contaminated or damaged.[9]
 - Lab Coat/Gown: A chemical-resistant lab coat or gown with a closed front and long sleeves is required to protect against skin contact.[6][8][9]
- Respiratory Protection: For operations that may generate dust, or if irritation is experienced, use a NIOSH/MSHA approved respirator.[6][9] All respiratory protection requires proper fit-testing and training.[9]

- Footwear: Closed-toe, chemical-resistant shoes must be worn in the laboratory.[8][10]

Step-by-Step Handling Procedure

- Preparation: Don all required PPE before entering the designated handling area.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to control dust.
- Addition to Reaction: When adding the solid to a reaction vessel, do so slowly and carefully to avoid creating dust.
- Post-Handling: After handling, wash hands, face, and any exposed skin thoroughly with soap and water.[4][6]
- Decontamination: Clean all equipment and the work area thoroughly after use. Remove and dispose of contaminated PPE properly.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5] Seek immediate medical attention.[5][6]
- Skin Contact: Take off immediately all contaminated clothing.[4] Rinse skin with plenty of water or shower.[6] Call a physician immediately.[5]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[6] Call a poison center or doctor if you feel unwell.[6]
- Ingestion: Rinse mouth. DO NOT induce vomiting.[4][6] Seek immediate medical attention.[5][6]

Disposal Plan

Proper disposal of **Biphenyl-2-sulfonyl chloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Disposal Protocol

- Waste Segregation: Collect all waste containing **Biphenyl-2-sulfonyl chloride**, including contaminated consumables (e.g., gloves, weighing paper), in a designated, clearly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the chemical name "**Biphenyl-2-sulfonyl chloride**."
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area, away from incompatible materials.
- Final Disposal: Dispose of the contents and the container through an approved and licensed waste disposal plant.^[6] Adhere to all local, state, and federal regulations for chemical waste disposal.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **Biphenyl-2-sulfonyl chloride**.

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